

SR2211: Application Notes and Protocols for In Vivo Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

SR2211 is a potent and selective synthetic inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma (RORγ).^{[1][2][3]} An isoform of RORγ, RORγt, is a key transcription factor essential for the differentiation of Th17 cells and the production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).^{[1][2][3]} Th17 cells and IL-17 are strongly implicated in the pathogenesis of various autoimmune diseases, including rheumatoid arthritis and multiple sclerosis.^{[1][2]} By binding to the ligand-binding domain of RORγ, **SR2211** effectively suppresses its transcriptional activity, leading to a reduction in IL-17 production.^[1] This mechanism of action makes **SR2211** a valuable tool for investigating the role of RORγ/Th17 signaling in autoimmune and inflammatory disease models and a potential therapeutic candidate.

These application notes provide a comprehensive overview of the administration and dosage of **SR2211** for in vivo studies, with a focus on a murine model of rheumatoid arthritis.

Quantitative Data Summary

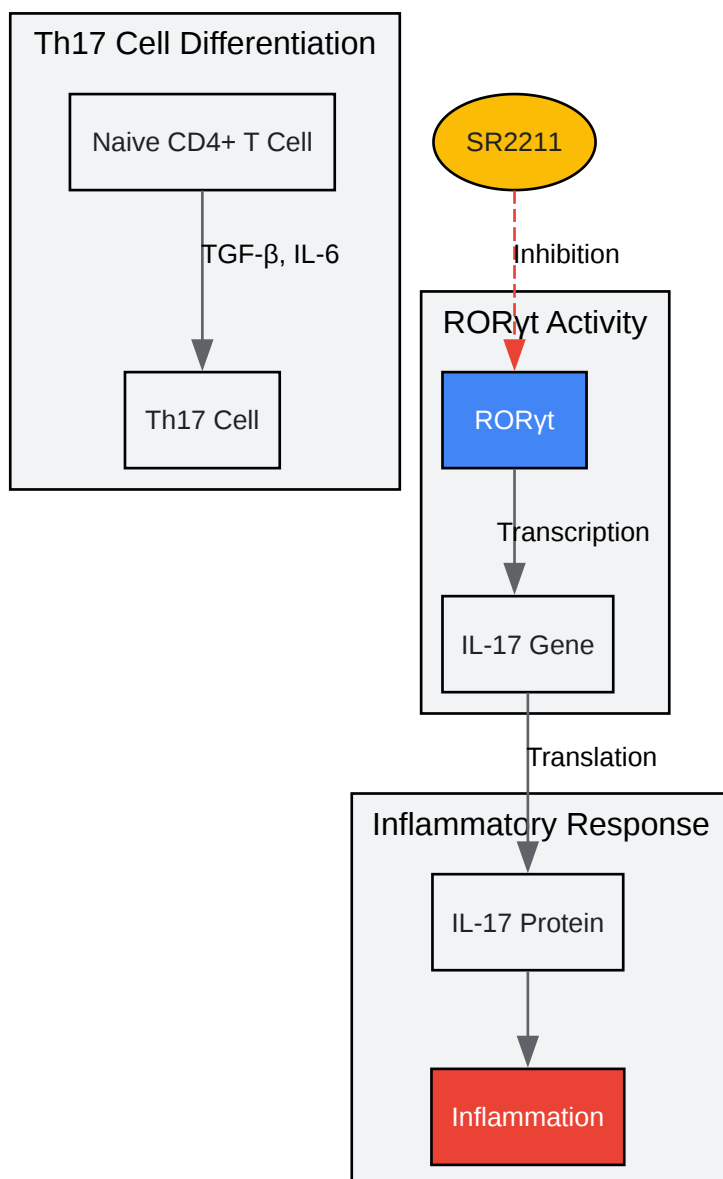
The following table summarizes the key quantitative data for **SR2211** from both in vitro and in vivo studies.

Parameter	Value	Species/Cell Line	Assay Type	Reference
In Vitro Potency				
K _i (ROR γ)	105 nM	Human	Radioligand Binding Assay	[1][4]
IC ₅₀ (ROR γ)	~320 nM	Human	GAL4-ROR γ LBD Cotransfection Assay	[1]
In Vivo Administration				
Dosage	20 mg/kg	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Administration Route	Intraperitoneal (IP) Injection	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Dosing Frequency	Twice Daily	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Treatment Duration	15 days	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Observed In Vivo Effect				
Clinical Outcome	Significant reduction in joint inflammation	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]

Signaling Pathway and Experimental Workflow

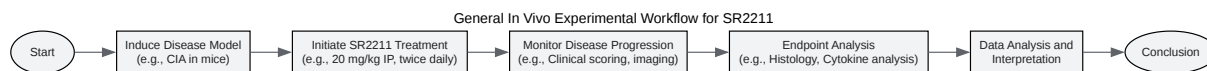
The following diagrams illustrate the signaling pathway of ROR γ and a general experimental workflow for in vivo studies using **SR2211**.

ROR γ Signaling Pathway and Inhibition by SR2211



[Click to download full resolution via product page](#)

Caption: ROR γ signaling pathway and its inhibition by **SR2211**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification of SR2211: a potent synthetic ROR γ selective modulator - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Identification of SR2211: a potent synthetic ROR γ -selective modulator - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. caymanchem.com [caymanchem.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [SR2211: Application Notes and Protocols for In Vivo Studies]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610972#sr2211-administration-and-dosage-for-in-vivo-studies]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com